

Safe handling and disposal procedures for "Para-fluoro 4-ANBP"

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Compound of Interest

Compound Name: *Para-fluoro 4-ANBP*

Cat. No.: *B502666*

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Application Notes and Protocols for Para-fluoro 4-ANBP

For: Researchers, scientists, and drug development professionals

Subject: Safe Handling and Disposal Procedures for "**Para-fluoro 4-ANBP**"

Introduction

This document provides detailed application notes and protocols for the safe handling and disposal of **Para-fluoro 4-ANBP** (CAS Number: 131587-27-4). **Para-fluoro 4-ANBP**, also known as N-(4-fluorophenyl)-1-(phenylmethyl)-4-piperidinamine, is an analytical reference standard structurally similar to known opioids and is an intermediate in the synthesis of N-benzyl para-fluoro norfentanyl[1]. While a Safety Data Sheet (SDS) from one supplier indicates the substance is not classified as hazardous under the Globally Harmonized System (GHS), other sources advise treating it as a potentially hazardous material until more information is available[1][2][3]. This is particularly important as it is identified as a precursor to a fentanyl analog[4]. Therefore, a cautious approach to handling and disposal is recommended.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **Para-fluoro 4-ANBP** is provided in the table below.

Property	Value	Reference
Synonyms	p-fluoro 4-ANBP, Despropionyl N-benzyl para-fluoro norfentanyl	[1][2]
Molecular Formula	C18H21FN2	[1][2][5]
Molecular Weight	284.4 g/mol	[1][2]
Appearance	Crystalline solid	[1]
Purity	≥98%	[1]
UV/Vis. (λmax)	243 nm	[1]
Storage Temperature	-20°C	[1]
Stability	≥5 years (at -20°C)	[1]

Hazard Identification and Safety Precautions

The official GHS classification for **Para-fluoro 4-ANBP** is "not classified"[2]. However, due to its nature as a fentanyl analog precursor, it is prudent to handle it with care.

Summary of Hazard Ratings:

Rating System	Health	Fire	Reactivity
NFPA	0	0	0
HMIS	0	0	0

Source: Cayman Chemical Safety Data Sheet, 2025[2]

Despite the low hazard ratings, it is recommended to follow standard precautionary measures for handling chemicals[2]. Users should avoid ingestion, inhalation, and contact with eyes and skin[1][3].

Experimental Protocols: Safe Handling

The following protocols are recommended for handling **Para-fluoro 4-ANBP** in a laboratory setting.

4.1. Personal Protective Equipment (PPE)

While the SDS does not mandate specific PPE, the following are recommended as a best practice:

- **Gloves:** Impermeable and resistant to the product. As no specific glove material has been tested, nitrile gloves are a common and generally effective choice for handling chemical solids[2].
- **Lab Coat:** To prevent contamination of personal clothing.
- **Eye Protection:** Safety glasses or goggles to protect from accidental splashes or airborne particles.

4.2. Engineering Controls

- Work in a well-ventilated area. A chemical fume hood is recommended, especially when working with powders or creating solutions.

4.3. Handling Procedures

- Read the entire Safety Data Sheet before use[1][3].
- Wash hands thoroughly after handling the material[1][3].
- Avoid creating dust when handling the solid form.
- Use designated equipment (spatulas, weighing paper, etc.) and clean it thoroughly after use.
- Keep the container tightly closed when not in use.

4.4. First Aid Measures

In case of exposure, follow these first aid guidelines:

- General: No special measures are officially required. However, if symptoms persist, consult a doctor[2].
- Inhalation: Move to fresh air. If experiencing respiratory symptoms, seek medical attention[2].
- Skin Contact: While the product is not generally an irritant, wash the affected area with soap and water[2].
- Eye Contact: Rinse opened eyes for several minutes under running water[2].
- Ingestion: If symptoms persist, consult a doctor[2].

Disposal Protocols

Proper disposal of **Para-fluoro 4-ANBP** and its containers is crucial to ensure environmental safety and regulatory compliance.

5.1. Waste Characterization

While the substance is not classified as hazardous, it is good practice to dispose of it as chemical waste. Do not allow the substance to enter sewers or surface/groundwater[2].

5.2. Disposal of Unused Material

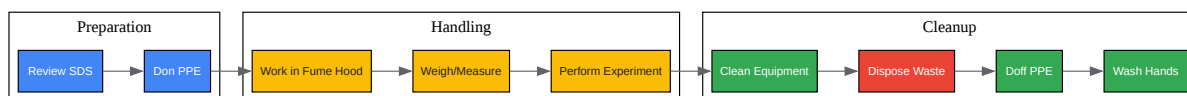
- Small Quantities: The SDS suggests that smaller quantities can be disposed of with household waste[2]. However, for a laboratory setting, this is not recommended. It is best to treat all chemical waste with a higher level of caution.
- Large Quantities: Disposal must be made according to official federal, state, and local regulations[2]. Contact your institution's Environmental Health and Safety (EHS) office for specific guidance.

5.3. Disposal of Contaminated Materials

- Empty Containers: Dispose of uncleaned packagings according to official regulations[2].
- Contaminated PPE: Dispose of used gloves and other contaminated disposable materials in a designated chemical waste container.

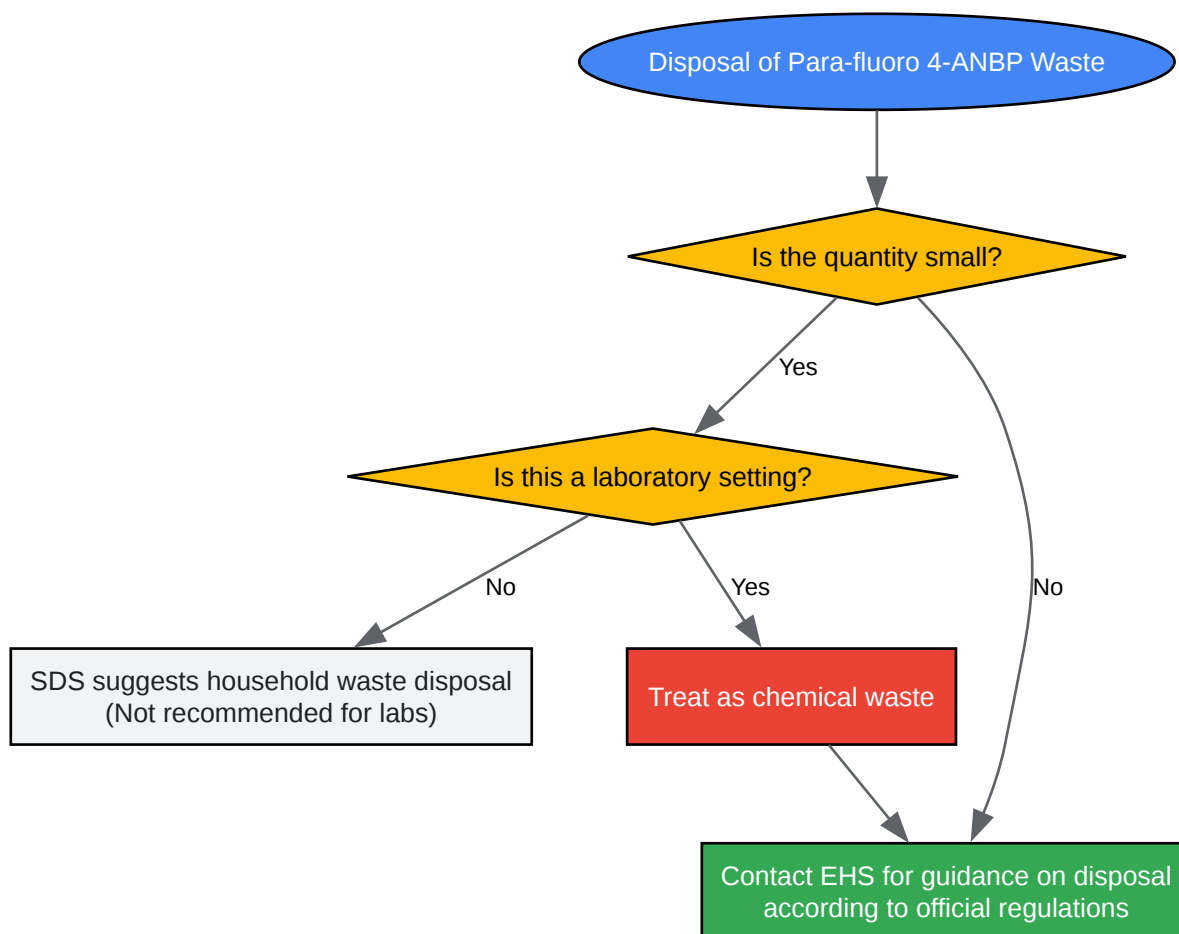
Visualized Workflows

The following diagrams illustrate the recommended workflows for handling and disposing of **Para-fluoro 4-ANBP**.



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Caption: Recommended workflow for the safe handling of **Para-fluoro 4-ANBP**.



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Caption: Decision tree for the proper disposal of **Para-fluoro 4-ANBP**.

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